

# Application Notes and Protocols: Methyl Ricinoleate in Cosmetics and Personal Care

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## Compound of Interest

Compound Name: Methyl Ricinoleate

Cat. No.: B110599

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## Introduction

**Methyl ricinoleate**, the methyl ester of ricinoleic acid, is a versatile ingredient derived from castor oil with numerous applications in cosmetic and personal care products.[1][2] Its unique chemical structure, featuring a hydroxyl group, imparts desirable properties such as emollience, lubricity, and surfactant capabilities.[1] These characteristics make it a valuable component in a wide range of formulations, including skin creams, lotions, lipsticks, and other decorative cosmetics.[2] This document provides detailed application notes, experimental protocols, and quantitative data to guide the use of **methyl ricinoleate** in product development.

## Physicochemical Properties

A thorough understanding of **methyl ricinoleate**'s physical and chemical properties is essential for formulation development.

Property	Value	Reference
INCI Name	METHYL RICINOLEATE	[3]
CAS Number	141-24-2	[1]
Molecular Formula	C19H36O3	[1]
Molecular Weight	312.49 g/mol	[1]
Appearance	Clear, viscous liquid	[4]
Density	~0.92 g/mL	[1]
Refractive Index	~1.46	[1]
Solubility	Insoluble in water; soluble in alcohol and organic solvents.	[3]

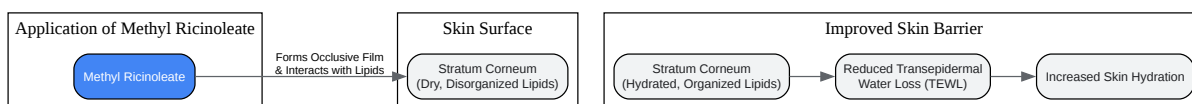
## Applications in Cosmetics and Personal Care

**Methyl ricinoleate** is a multifunctional ingredient primarily used for its skin-conditioning and formulation-enhancing properties.

### Skin Conditioning Agent - Emollient

As an emollient, **methyl ricinoleate** helps to soften and soothe the skin by forming a semi-occlusive layer on the stratum corneum. This layer reduces transepidermal water loss (TEWL), thereby increasing skin hydration.[1] Its lubricating properties also contribute to a smooth and pleasant skin feel.

**Mechanism of Action:** The primary mechanism of action for **methyl ricinoleate** as an emollient is biophysical. It does not directly modulate specific signaling pathways within the skin but rather improves skin barrier function through its physical properties.



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**Figure 1:** Biophysical mechanism of **methyl ricinoleate** as an emollient.

## Surfactant and Emulsion Stabilizer

The amphiphilic nature of **methyl ricinoleate**, stemming from its polar hydroxyl group and nonpolar fatty acid chain, allows it to act as a surfactant and emulsion stabilizer.<sup>[1]</sup> It can help to reduce the surface tension between oil and water phases, facilitating the formation of stable emulsions in creams and lotions.

## Viscosity-Regulating Agent

In certain formulations, **methyl ricinoleate** can contribute to the desired viscosity and texture. Its inherent viscosity and ability to interact with other formulation components help to create products with a pleasing consistency and application experience.

## Quantitative Data

While specific quantitative data for **methyl ricinoleate** is limited in publicly available literature, the following tables provide illustrative data based on typical performance of fatty acid esters in cosmetic formulations. This data should be used as a guideline for formulation development, with the understanding that specific results will vary based on the complete formulation.

Table 1: Illustrative Skin Hydration Efficacy

Concentration of Emollient Ester (% w/w)	Increase in Skin Hydration (Corneometer Units) - 2 hours post-application
0 (Control)	2 ± 1.5
2.5	15 ± 2.0
5.0	25 ± 2.5
10.0	38 ± 3.0

Table 2: Illustrative Viscosity Modification in an O/W Cream

Concentration of Methyl Ricinoleate (% w/w)	Viscosity (cP at 25°C)
0	8,000 ± 500
2	12,000 ± 600
5	25,000 ± 800
8	40,000 ± 1000

Table 3: Illustrative Sensory Panel Evaluation (Scale of 1-10)

Attribute	Formulation with 5% Mineral Oil	Formulation with 5% Methyl Ricinoleate
Spreadability	7 ± 1.0	8 ± 0.8
Absorbency	6 ± 1.2	7 ± 1.0
Greasiness	5 ± 1.5	3 ± 0.7
Softness (After-feel)	6 ± 0.9	8 ± 0.6

## Experimental Protocols

The following are detailed protocols for evaluating the performance of cosmetic formulations containing **methyl ricinoleate**.

### Protocol 1: Evaluation of Skin Hydration (Corneometry)

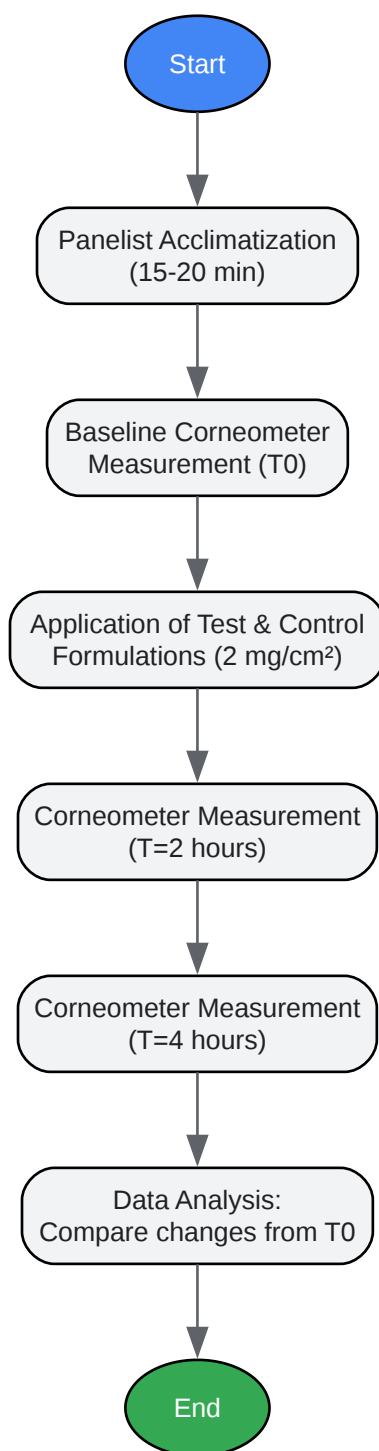
Objective: To quantify the effect of a formulation containing **methyl ricinoleate** on skin surface hydration.

Equipment:

- Corneometer® CM 825 (or equivalent)
- Standard room with controlled temperature (21±1°C) and humidity (50±5%)

- Test formulation and control (placebo)
- Volunteer panel (n≥10) with normal to dry skin on the volar forearm

Workflow:



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**Figure 2:** Workflow for skin hydration evaluation.

Procedure:

- **Panelist Preparation:** Panelists should avoid using any moisturizers on their forearms for at least 24 hours before the study.
- **Acclimatization:** Allow panelists to acclimatize to the controlled environment for 15-20 minutes.
- **Baseline Measurement (T0):** Take five Corneometer readings on each designated test site on the volar forearm and calculate the average.
- **Product Application:** Apply a standardized amount (2 mg/cm<sup>2</sup>) of the test and control formulations to the respective test sites.
- **Post-Application Measurements:** Take Corneometer readings at specified time points (e.g., 2 hours, 4 hours, 8 hours) after product application.
- **Data Analysis:** Calculate the change in skin hydration from baseline for both the test and control sites. Statistically analyze the data to determine the significance of the results.

## Protocol 2: Viscosity Measurement

**Objective:** To determine the viscosity of a cream or lotion formulation containing **methyl ricinoleate**.

Equipment:

- Brookfield DV-E Viscometer (or equivalent) with appropriate spindle (e.g., T-bar spindle for creams)
- Helipath stand (for creams)
- Beaker

- Temperature-controlled water bath (25°C)

#### Procedure:

- **Sample Preparation:** Place the formulation in a beaker and allow it to equilibrate to 25°C in the water bath.
- **Viscometer Setup:** Select an appropriate spindle and rotational speed. For a cream, a T-bar spindle with a Helipath stand is often used to ensure fresh material is constantly being measured.
- **Measurement:** Lower the rotating spindle into the sample. For a T-bar spindle, the Helipath stand will slowly lower the viscometer, creating a helical path through the sample.
- **Data Recording:** Allow the reading to stabilize and record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).

## Protocol 3: Spreadability Assessment (Parallel Plate Method)

Objective: To quantify the spreadability of a formulation containing **methyl ricinoleate**.

#### Equipment:

- Two circular glass plates
- Weight (e.g., 50g)
- Ruler or caliper
- Graph paper (to place under the bottom plate for easier measurement)
- Stopwatch

#### Procedure:

- **Sample Application:** Place a standardized amount of the formulation (e.g., 1g) onto the center of the bottom glass plate.

- Spreading: Carefully place the top glass plate over the sample and then place the weight on the center of the top plate.
- Measurement: Start the stopwatch and measure the diameter of the spread sample at specified time intervals (e.g., 1 minute, 5 minutes).
- Calculation: Calculate the spread area ( $\pi r^2$ ) at each time point. A larger spread area indicates greater spreadability.

## Protocol 4: Sensory Panel Evaluation

Objective: To assess the sensory characteristics of a formulation containing **methyl ricinoleate**.

Panel: A trained panel of at least 10 individuals.

Procedure:

- Sample Presentation: Provide panelists with coded samples of the test and control formulations.
- Application: Instruct panelists to apply a standardized amount of each product to a designated area of their skin (e.g., volar forearm).
- Evaluation: Panelists will evaluate predefined sensory attributes (e.g., spreadability, absorbency, greasiness, softness) on a labeled magnitude scale (e.g., 1-10) at specific time points (e.g., immediately after application, 5 minutes after application).
- Data Analysis: Analyze the data to determine the sensory profile of the formulation and identify any significant differences between the test and control products.

## Safety and Regulatory Information

**Methyl ricinoleate** has been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as used in cosmetic formulations.<sup>[2]</sup> It is generally considered to be non-irritating and non-sensitizing to the skin. As with any cosmetic ingredient, it is important to adhere to good manufacturing practices and conduct appropriate safety and stability testing for the final formulation.



## Conclusion

**Methyl ricinoleate** is a highly functional and versatile ingredient for cosmetic and personal care products. Its emollient, surfactant, and viscosity-modifying properties contribute to the development of effective and aesthetically pleasing formulations. The protocols and data presented in this document provide a framework for researchers and formulators to effectively utilize **methyl ricinoleate** in their product development efforts. Further specific studies on the quantitative effects of **methyl ricinoleate** in various cosmetic bases are encouraged to expand the available data for this valuable ingredient.

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